

Solubility Profile of 4-Bromobenzaldehyde- $^{13}\text{C}_6$ in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromobenzaldehyde- $^{13}\text{C}_6$

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This technical guide provides a comprehensive overview of the solubility of 4-Bromobenzaldehyde- $^{13}\text{C}_6$ in various organic solvents. While specific quantitative data for the $^{13}\text{C}_6$ isotopologue is not readily available in published literature, its solubility is expected to be nearly identical to that of the unlabeled 4-Bromobenzaldehyde. The information presented herein is based on the known properties of 4-Bromobenzaldehyde and established methodologies for solubility determination.

Core Concepts in Solubility

The solubility of a solid compound in a liquid solvent is its ability to form a homogeneous solution. This property is crucial in various scientific and industrial applications, including chemical synthesis, purification, formulation development, and analytical method development. The principle of "like dissolves like" is a fundamental concept, suggesting that solutes tend to dissolve in solvents with similar polarity.

Qualitative Solubility Data

4-Bromobenzaldehyde is a white to off-white crystalline solid. Based on available data, its qualitative solubility in common organic solvents is summarized below.

Solvent Class	Solvent	Solubility
Alcohols	Ethanol	Soluble[1][2][3]
Ethers	Diethyl Ether	Soluble[1][2][3]
Halogenated Hydrocarbons	Chloroform	Soluble[1]
Aromatic Hydrocarbons	Benzene	Soluble[3]
Esters	Ethyl Acetate	Soluble
Ketones	Acetone	Likely Soluble
Polar Aprotic Solvents	Dimethyl Sulfoxide (DMSO)	Likely Soluble
Non-Polar Solvents	Hexane	Likely Sparingly Soluble to Insoluble
Aqueous	Water	Slightly Soluble (0.8 g/L at 25°C)[3]

Experimental Protocols for Solubility Determination

For a precise quantitative determination of the solubility of 4-Bromobenzaldehyde- $^{13}\text{C}_6$, the following experimental protocol, based on the widely accepted shake-flask method, is recommended. This method is suitable for determining the equilibrium solubility of a solid in a solvent.

Materials and Equipment

- 4-Bromobenzaldehyde- $^{13}\text{C}_6$ (solid)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (± 0.0001 g)
- Vials with screw caps
- Constant temperature shaker or incubator

- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.

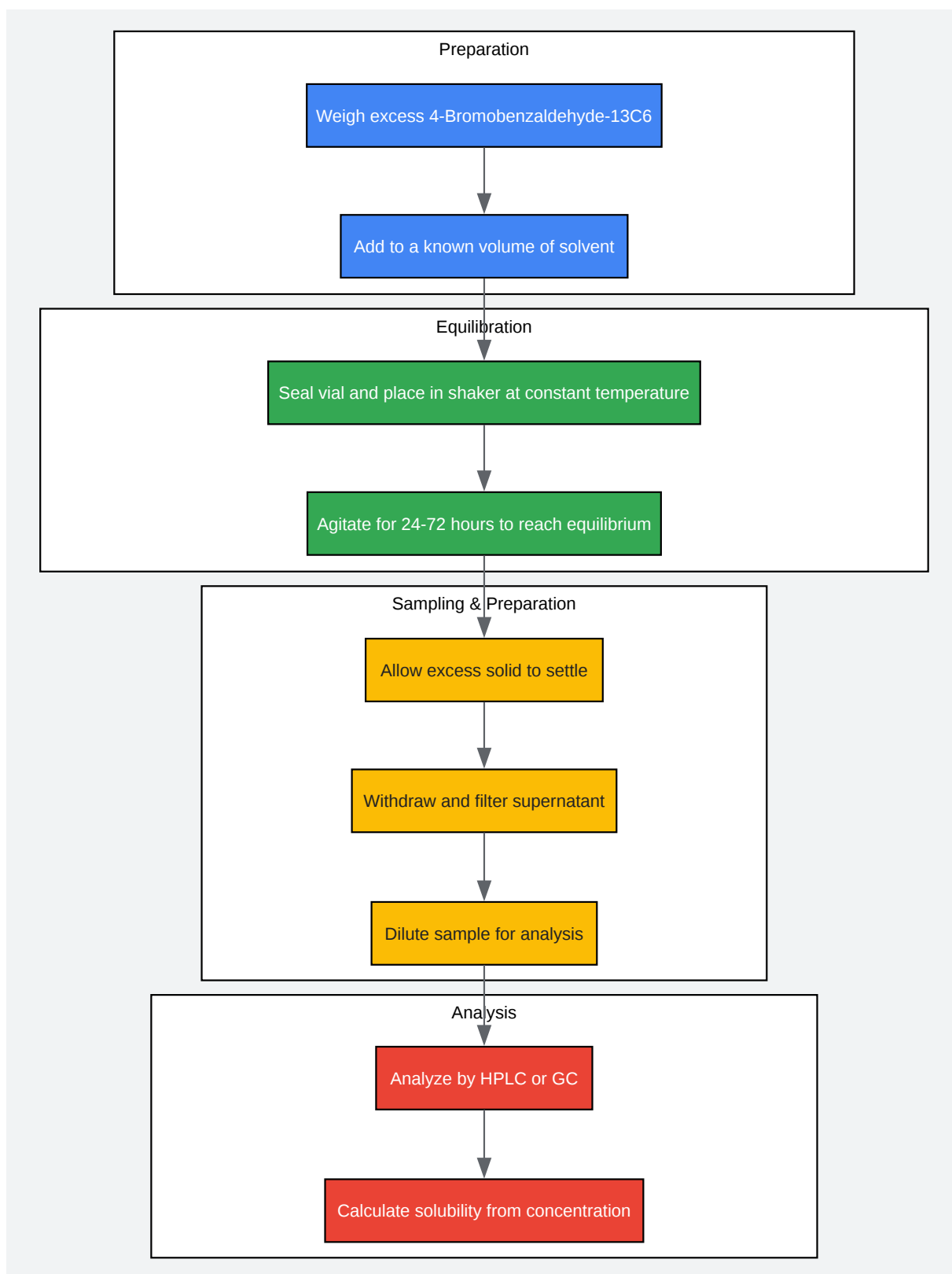
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of solid 4-Bromobenzaldehyde- $^{13}\text{C}_6$ to a series of vials, each containing a known volume of a specific organic solvent. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25°C).
 - Agitate the samples for a sufficient period to reach equilibrium. A preliminary study might be necessary to determine the optimal equilibration time (typically 24-72 hours).
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Immediately filter the collected supernatant through a syringe filter to remove any undissolved microparticles.
- Analysis:

- Dilute the filtered solution with the same solvent to a concentration within the calibration range of the analytical method.
- Analyze the diluted solution using a validated HPLC or GC method to determine the concentration of 4-Bromobenzaldehyde- $^{13}\text{C}_6$.
- Data Analysis:
 - Calculate the solubility of the compound in the specific solvent, expressed in units such as g/L, mg/mL, or mol/L, taking into account the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a solid organic compound.



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Caption: Workflow for Solubility Determination.

This guide provides a foundational understanding of the solubility of 4-Bromobenzaldehyde- $^{13}\text{C}_6$ and a practical framework for its quantitative determination. For specific applications, it is recommended to perform experimental validation to obtain precise solubility data.

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